

Structural Validation of 3-Bromo-5-methoxybenzenesulfonamide: A Comparative Analytical Guide

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Compound of Interest

Compound Name: 3-Bromo-5-methoxybenzenesulfonamide
CAS No.: 1261438-84-9
Cat. No.: B1532670

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Executive Summary

Objective: To define a rigorous structural validation framework for **3-Bromo-5-methoxybenzenesulfonamide** (CAS: 1261438-84-9), a critical pharmacophore in the development of carbonic anhydrase inhibitors and antitumor sulfonamides.

The Challenge: The synthesis of 1,3,5-trisubstituted benzenes is prone to regioisomeric contamination (e.g., 1,2,4-isomers). Standard "check-box" analysis often fails to distinguish these subtle structural isomers.

The Solution: This guide compares two validation tiers:

- Method A (Routine QC): High-throughput LC-MS and 1D ¹H NMR.
- Method B (Definitive Characterization): A multi-dimensional approach integrating 2D NMR (HSQC/HMBC), HRMS, and Melting Point analysis.

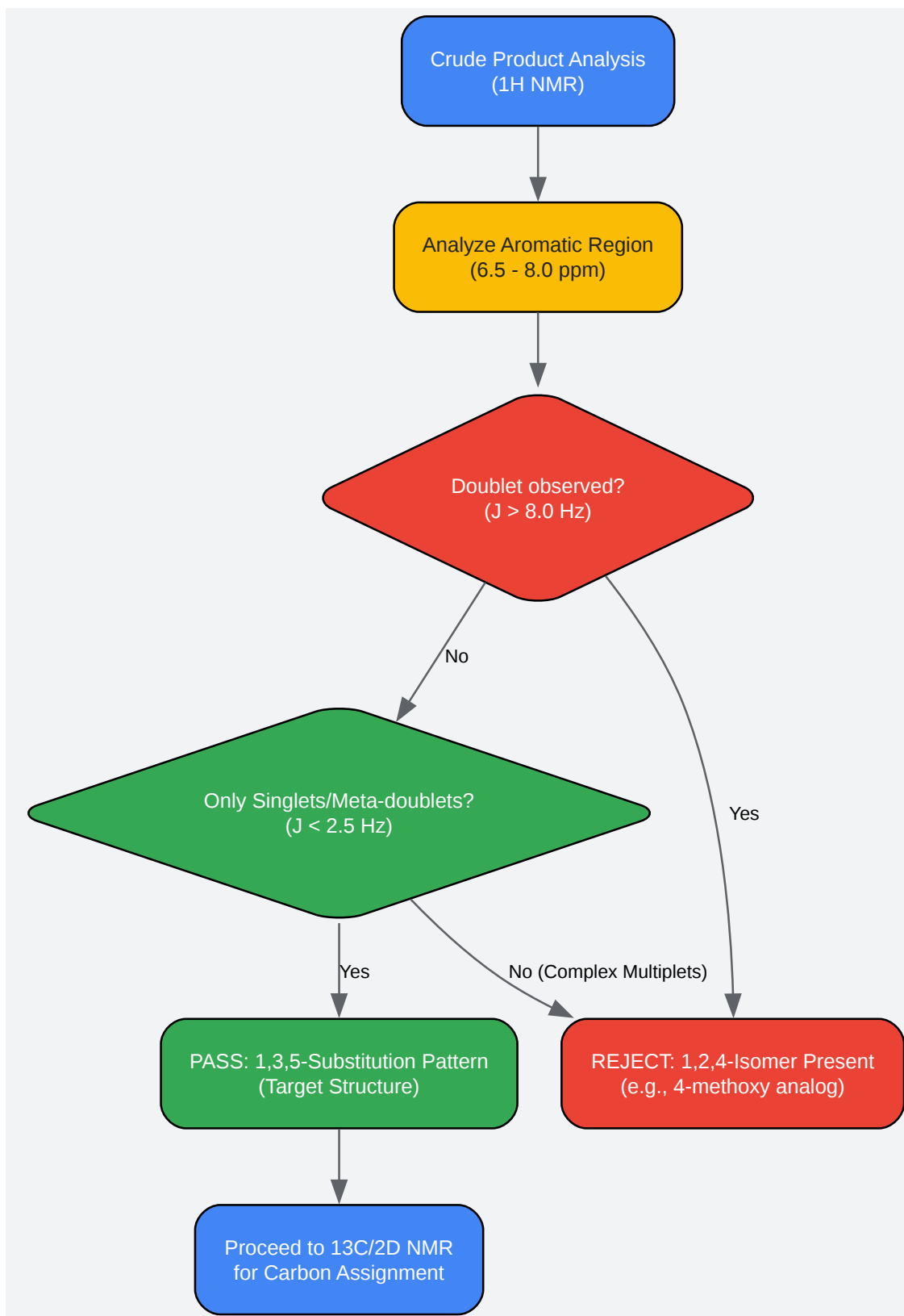
Key Finding: While Method A is sufficient for purity assessment (>98%), Method B is mandatory for initial structural confirmation to rule out regioisomeric scrambling, specifically distinguishing the target from 2-bromo-5-methoxy or 3-bromo-4-methoxy analogs.

The Validation Challenge: Regioisomerism

In the synthesis of **3-Bromo-5-methoxybenzenesulfonamide**, the position of the substituents is chemically distinct. However, electrophilic aromatic substitution or sulfonyl chloride amination can yield isomers if the starting material purity is compromised or if rearrangement occurs.

- Target (1,3,5-pattern): Protons are meta to each other. Key Signal: Small coupling constants (
 Hz).
- Impurity (1,2,4-pattern): Contains protons ortho to each other. Key Signal: Large coupling constants (
 Hz).

Diagram 1: Regioisomer Differentiation Logic



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Caption: Decision tree for distinguishing the target 1,3,5-substituted benzene from common ortho-substituted regioisomers using ^1H NMR coupling constants.

Comparative Methodology: Routine vs. Advanced

Feature	Method A: Routine QC	Method B: Definitive Characterization
Primary Application	Batch re-supply, reaction monitoring.	New compound registration, reference standard creation.
Techniques	HPLC-UV/MS, ^1H NMR (1D).	HPLC-HRMS, $^1\text{H}/^{13}\text{C}$ NMR, 2D NMR (COSY, HSQC, HMBC), IR, MP.
Structural Confidence	Medium: Confirms MW and functional groups.	High: Unambiguously assigns every atom position.
Isomer Resolution	Risk: May miss isomers with identical retention times.	Certainty: 2D NMR correlates protons to specific carbons.
Time/Cost	< 1 Hour / Low Cost.	24-48 Hours / High Cost.

Detailed Experimental Protocols

Synthesis Context (Brief)

The compound is typically synthesized via the chlorosulfonation of 3-bromo-5-methoxybenzene followed by amination, or amination of 3-bromo-5-methoxybenzenesulfonyl chloride.

- Formula:
- Molecular Weight: 266.11 g/mol [\[1\]](#)[\[2\]](#)

Protocol A: Routine Purity Assessment (LC-MS)

Objective: Confirm molecular weight and purity >98%.

- Sample Prep: Dissolve 1 mg of sample in 1 mL Acetonitrile (HPLC grade).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm).

- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.[3]
 - Gradient: 5% B to 95% B over 10 min.
- Detection:
 - UV at 254 nm (aromatic absorption).
 - ESI-MS (Positive/Negative Mode).
- Acceptance Criteria:
 - Single peak at
(approx. 4-6 min depending on gradient).
 - Mass found:
(distinct 1:1 bromine isotope pattern).
 - Mass found:

Protocol B: Structural Confirmation (NMR Spectroscopy)

Objective: Validate the 1,3,5-substitution pattern.

Instrument: 400 MHz (or higher) NMR Spectrometer. Solvent: DMSO-

(preferred for sulfonamide proton visibility) or

Predicted Data & Analysis (Self-Validating Logic)

Proton ()	Position	Chemical Shift (, ppm)	Multiplicity & Coupling ()	Structural Logic (Causality)
	Sulfonamide	7.40 - 7.60	Broad Singlet (2H)	Exchangeable protons; shift varies with conc./solvent.
	C-2 (between Br/SO ₂)	7.75 - 7.85	Triplet/Dd (Hz)	Most deshielded (flanked by two EWGs: Br and).
	C-6 (between OMe/SO ₂)	7.35 - 7.45	Triplet/Dd (Hz)	Deshielded by , shielded by OMe (ortho).
	C-4 (between Br/OMe)	7.20 - 7.30	Triplet/Dd (Hz)	Shielded by OMe (ortho), slightly deshielded by Br.
	Methoxy	3.80 - 3.90	Singlet (3H)	Characteristic methoxy peak.

Critical Validation Step:

- Observe the aromatic region (7.0 - 8.0 ppm).
- You must see three distinct signals with narrow splitting (meta-coupling).
- Rejection Criteria: If you see a doublet with

Hz, the sample is contaminated with an ortho-isomer (e.g., 4-methoxy isomer).

Advanced Validation: 2D NMR (HMBC)

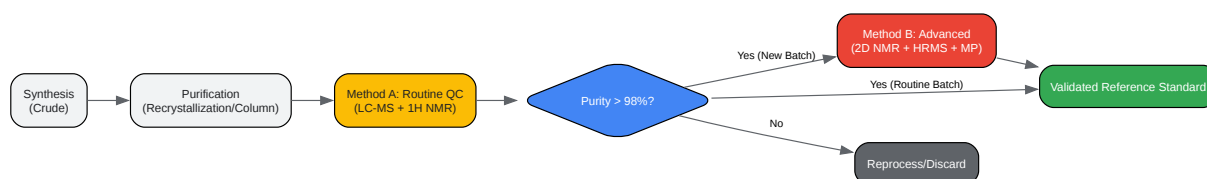
To definitively assign

,
, and
:

- HMBC (Heteronuclear Multiple Bond Correlation):
 - The Methoxy protons (3.85 ppm) will show a strong 3-bond correlation to C-5 (the carbon bearing the methoxy).
 - H-4 and H-6 will also show correlations to C-5.
 - H-2 will not correlate to C-5 (too far, 4 bonds), but will correlate to C-1 () and C-3 ().

Workflow Visualization

Diagram 2: Comprehensive Validation Workflow



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Caption: Integrated workflow for processing **3-Bromo-5-methoxybenzenesulfonamide** from synthesis to validated standard.

References

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